Unveiling the Specificity of BMS-986365: A Comparative Analysis of Cross-Reactivity

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Compound of Interest

Compound Name: *BMS-986365*

Cat. No.: *B12382607*

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PRINCETON, NJ – December 8, 2025 – Bristol Myers Squibb today released a comprehensive comparison guide detailing the cross-reactivity profile of **BMS-986365**, a first-in-class, orally bioavailable dual androgen receptor (AR) ligand-directed degrader and antagonist.[1][2] This guide provides researchers, scientists, and drug development professionals with a thorough analysis of **BMS-986365**'s selectivity, supported by quantitative data and detailed experimental methodologies.

BMS-986365 is a heterobifunctional molecule designed to both degrade and competitively inhibit the androgen receptor, a key driver in prostate cancer.[1][3] Its mechanism involves binding to the AR ligand-binding domain and concurrently recruiting the cereblon (CRBN) E3 ligase to induce AR degradation.[1][3] This dual action aims to overcome resistance to current androgen receptor pathway inhibitors (ARPIs).[1] Given its targeted nature, understanding its specificity is paramount for predicting potential off-target effects and ensuring a favorable safety profile.

Executive Summary of Cross-Reactivity Data

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BMS-986365 demonstrates a high degree of selectivity for the androgen receptor. To assess its specificity, a comprehensive global proteomics study was conducted in LNCaP prostate cancer cells. The results reveal that at a concentration of 1 µM for 6 hours, **BMS-986365** selectively degrades the androgen receptor with minimal impact on other cellular proteins.

Comparison with Enzalutamide

Enzalutamide, a current standard-of-care AR antagonist, is a relevant comparator for assessing the activity of **BMS-986365**. Preclinical data indicate that **BMS-986365** exhibits significantly more potent AR inhibitory activity and anti-tumor effects compared to enzalutamide.[3] While direct comparative cross-reactivity data is not available in the public domain, the high selectivity of **BMS-986365** for AR degradation suggests a distinct and more targeted mechanism of action.

Quantitative Analysis of Receptor Selectivity

The following table summarizes the key selectivity data for **BMS-986365** based on the global proteomics analysis.

Protein	Change in Abundance vs. Control (at 1 µM)	Primary Function
Androgen Receptor	Significant Degradation	Steroid Hormone Receptor
Other Proteins	No significant changes observed	Various Cellular Functions

Note: The global proteomics data provides a broad overview of protein expression changes. Specific quantitative binding affinities (e.g., Ki or IC50 values) for a wide panel of receptors, kinases, and enzymes are not yet publicly available in peer-reviewed literature. The primary evidence for **BMS-986365**'s selectivity comes from this proteomics approach, which directly measures the downstream effect of degradation.

Experimental Protocols

Global Proteomics for Selectivity Profiling

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The selectivity of **BMS-986365** was determined using a global proteomics approach to identify changes in protein abundance following treatment.

1. Cell Culture and Treatment:

- LNCaP cells, a human prostate adenocarcinoma cell line, were cultured under standard conditions.
- Cells were treated with either vehicle control (DMSO) or 1 µM **BMS-986365** for 6 hours.

2. Protein Extraction and Digestion:

- Following treatment, cells were harvested, and total protein was extracted.
- Proteins were quantified, denatured, reduced, and alkylated.
- The protein mixture was then digested into peptides using trypsin.

3. Tandem Mass Tag (TMT) Labeling and Fractionation:

- Peptides from each treatment group were labeled with distinct isobaric tandem mass tags (TMT).
- The labeled peptide samples were combined and subjected to high-pH reversed-phase liquid chromatography for fractionation.

4. LC-MS/MS Analysis:

- Each fraction was analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) on a high-resolution mass spectrometer.

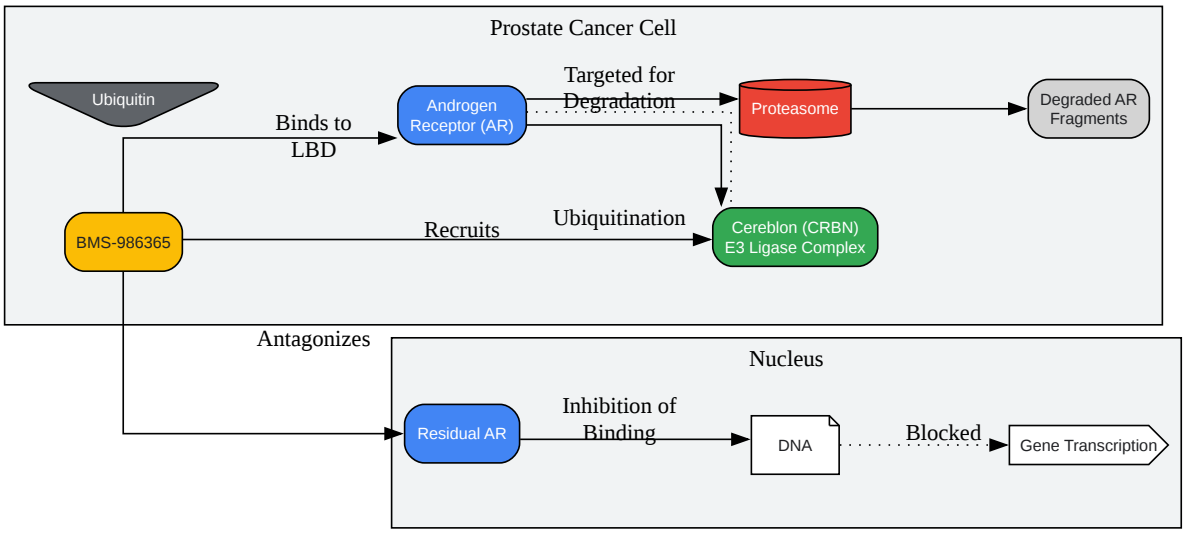
5. Data Analysis:

- The resulting spectra were searched against a human protein database to identify and quantify proteins.
- The relative abundance of each protein in the **BMS-986365**-treated sample was compared to the vehicle control to determine changes in protein levels.

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Signaling Pathway and Experimental Workflow

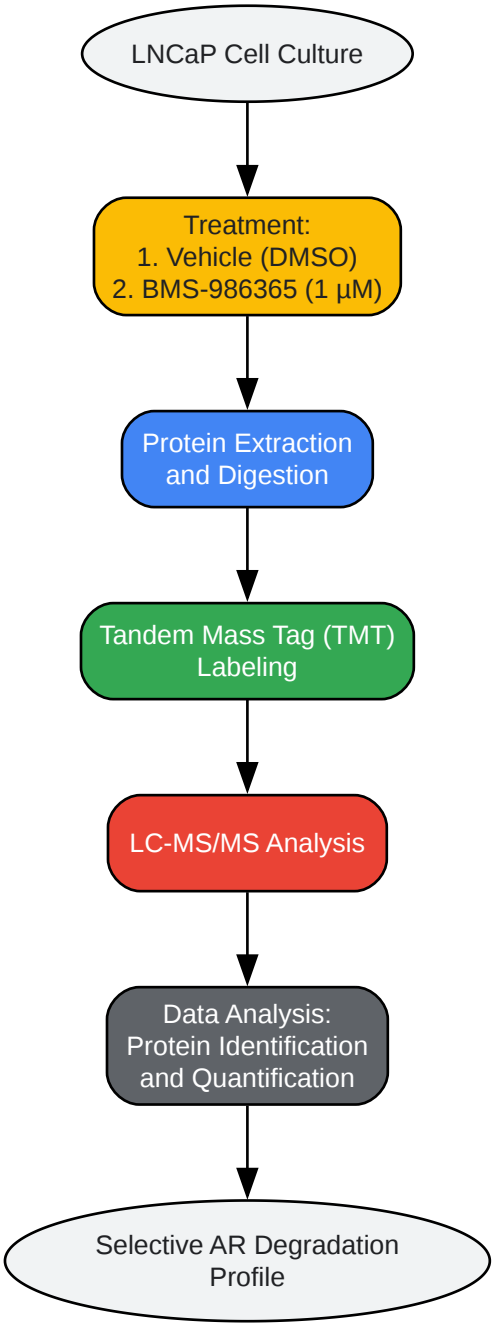
The following diagrams illustrate the mechanism of action of **BMS-986365** and the experimental workflow for assessing its selectivity.



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Caption: Mechanism of action of **BMS-986365**.

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Caption: Global proteomics workflow for selectivity profiling.

This guide underscores the highly selective nature of **BMS-986365** for the androgen receptor. The provided data and methodologies offer a transparent and objective comparison for researchers in the field of oncology and drug development. Bristol Myers Squibb is committed

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to advancing the science of targeted protein degradation and providing innovative therapies for patients with cancer.

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